

Dimethyl Sulfate: A Comprehensive Technical Guide for Methylation in Organic Synthesis

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Compound of Interest

Compound Name: Dimethyl sulfate

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Abstract

Dimethyl sulfate (DMS) is a powerful and highly efficient methylating agent extensively utilized in organic synthesis for the introduction of methyl groups onto a variety of nucleophilic substrates. Valued for its high reactivity and low cost, it serves as a critical reagent in the industrial manufacturing of pharmaceuticals, dyes, perfumes, and agricultural chemicals.^{[1][2][3]} This technical guide provides an in-depth overview of **dimethyl sulfate**, covering its chemical properties, reaction mechanisms, and diverse applications. It includes detailed experimental protocols for O-, N-, and S-methylation, quantitative data summaries, and crucial safety and handling procedures to ensure its safe and effective use in a laboratory setting.

Introduction

Dimethyl sulfate ((CH₃)₂SO₄ or Me₂SO₄) is the diester of methanol and sulfuric acid. It is a potent, versatile, and cost-effective methylating agent preferred in many industrial processes for its high reactivity.^{[1][4]} DMS efficiently transfers a methyl group to a wide range of substrates containing active hydrogen, including phenols, amines, thiols, and carboxylic acids.^{[5][6]} The reaction typically proceeds via a bimolecular nucleophilic substitution (S_N2) mechanism.^{[1][7]}

Despite its utility, the use of **dimethyl sulfate** is accompanied by significant health risks. It is classified as extremely toxic, corrosive, and a probable human carcinogen (IARC Group 2A).^[8]

[9] Its high toxicity, coupled with a lack of immediate warning symptoms, necessitates stringent safety protocols, including handling within a fume hood and the use of appropriate personal protective equipment (PPE).[8][10] This guide aims to provide the necessary technical details for researchers to harness the synthetic power of DMS while mitigating its associated risks.

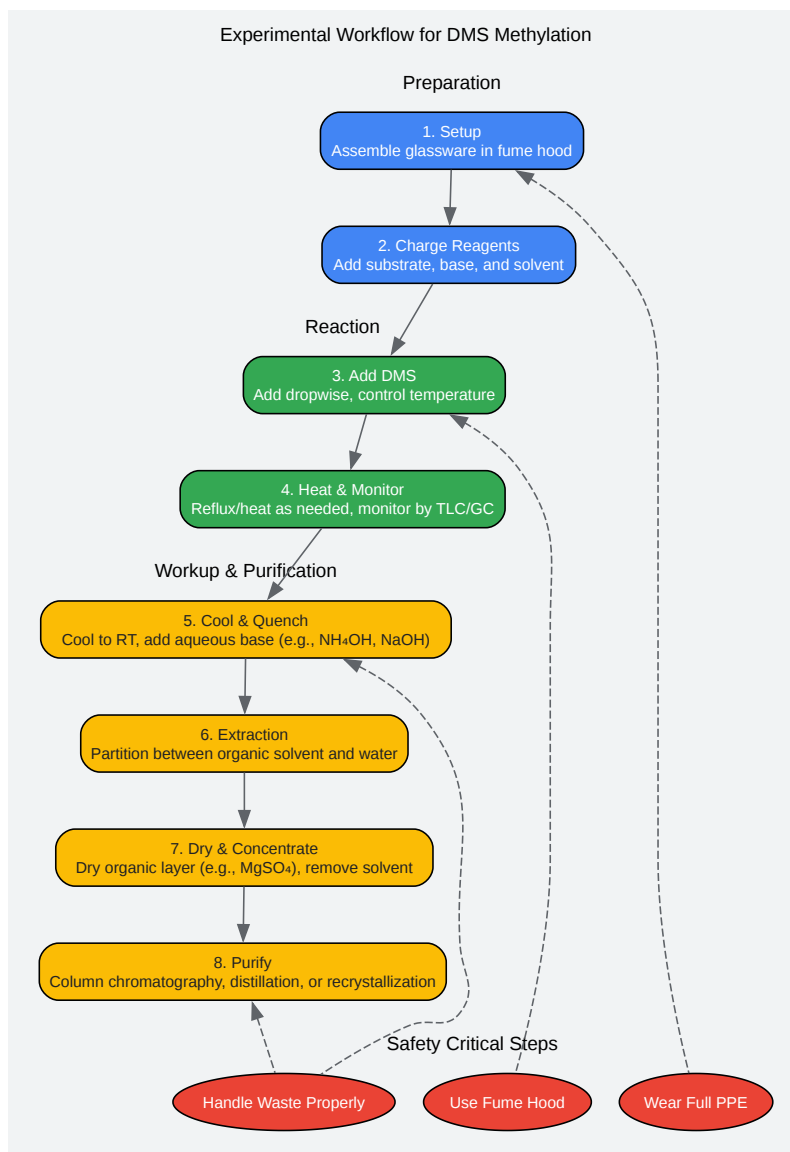
Physicochemical Properties

Dimethyl sulfate is a colorless, oily liquid with a faint, onion-like odor.[1] Key physical and chemical properties are summarized in the table below.

| Property | Value | Reference(s) |
|------------------|---|--------------|
| Chemical Formula | C ₂ H ₆ O ₄ S | [1] |
| Molar Mass | 126.13 g/mol | [1] |
| Appearance | Colorless, oily liquid | [1][4] |
| Density | 1.33 g/mL | [1] |
| Boiling Point | 188 °C (decomposes) | [1] |
| Melting Point | -32 °C | [1] |
| Solubility | Soluble in acetone, benzene, ether, dioxane. Reacts with water. | [2][4] |
| Vapor Pressure | 0.5 mmHg at 20 °C | [8] |
| Flash Point | 83 °C | [8] |

Mechanism of Methylation

Dimethyl sulfate is a classic electrophile that delivers a methyl group to a nucleophile through an S_N2 reaction. The methylsulfate anion ([CH₃OSO₃]⁻) is an excellent leaving group, facilitating the reaction. The first methyl group is transferred much more rapidly than the second.[1] The reaction is versatile, allowing for the methylation of oxygen, nitrogen, and sulfur nucleophiles.



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